Technical Guide on 4-phenyloxan-4-amine: Data Not Available

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Compound of Interest

Compound Name:	*4-Phenyloxan-4-amine*
CAS No.:	*14006-31-6*
Cat. No.:	*B169919*

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A comprehensive search for safety, handling, and experimental data on **4-phenyloxan-4-amine** has revealed a significant lack of publicly available information for this specific chemical compound.

Efforts to compile an in-depth technical guide as requested have been unsuccessful due to the absence of reliable and specific data in scientific literature and safety repositories. This includes a lack of Safety Data Sheets (SDS), peer-reviewed articles on its synthesis, biological activity, signaling pathways, and established experimental protocols.

Initial searches for "**4-phenyloxan-4-amine**" and subsequent searches for the closely related compound "N-methyl-**4-phenyloxan-4-amine**" yielded basic database entries, such as a PubChem CID (18184163) for the N-methyl variant.[1][2] However, these entries lack the detailed toxicological, handling, and experimental information required to construct a thorough and responsible technical guide for researchers, scientists, and drug development professionals.

The search for safety and handling guidelines provided information on related but structurally distinct compounds, such as 4-aminophenol and other aminophenyl derivatives. Extrapolating

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safety information from these analogues would be scientifically unsound and potentially dangerous. Safe handling, storage, and emergency procedures are highly specific to the unique physical, chemical, and toxicological properties of a substance.

Similarly, investigations into the biological activity and potential signaling pathways of **4-phenyloxan-4-amine** did not yield any specific studies. While there is extensive research on broader classes of compounds like aminopyrazoles, aminoquinolines, and aminophenol derivatives, this information is not directly applicable to the requested molecule.[3][4][5][6][7]

Conclusion

Due to the critical lack of available data, it is not possible to provide an in-depth technical guide on the safety and handling of **4-phenyloxan-4-amine** that would meet the necessary standards of accuracy and safety for the intended audience of researchers and drug development professionals. The creation of such a guide without validated data would be irresponsible and could pose a significant safety risk.

It is recommended that any party interested in working with **4-phenyloxan-4-amine** proceed with extreme caution and conduct their own comprehensive safety and toxicological assessments before use.

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References

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